

# 3-Chloro-2-methylbenzylamine Material Safety Data Sheet (MSDS) information

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## Compound of Interest

Compound Name: 3-Chloro-2-methylbenzylamine

Cat. No.: B1596898

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## A Researcher's Comprehensive Safety Guide to 3-Chloro-2-methylbenzylamine

This guide provides an in-depth analysis of the material safety data for **3-Chloro-2-methylbenzylamine** (CAS No. 226565-61-3), tailored for researchers, scientists, and professionals in the field of drug development. Moving beyond a simple recitation of safety data, this document elucidates the causal factors behind experimental choices and outlines self-validating safety protocols to ensure both personal safety and experimental integrity.

## Compound Profile and Inherent Risks

**3-Chloro-2-methylbenzylamine** is a substituted benzylamine derivative with the molecular formula  $C_8H_{10}ClN$ .<sup>[1][2]</sup> Its specific structure, featuring a chlorinated and methylated phenyl ring attached to a methylamine group, is key to its reactivity and, consequently, its hazard profile. The presence of the amine group imparts basicity, while the chlorinated aromatic ring can influence its metabolic profile and environmental persistence. Understanding these structural alerts is the first step in a proactive safety assessment.

## Physicochemical Properties

A foundational understanding of the compound's physical and chemical properties is essential for safe handling and for anticipating its behavior in various experimental settings.

Property	Value	Source
Molecular Weight	155.62 g/mol	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> ClN	[1][2]
CAS Number	226565-61-3	[1]

Further data on properties such as boiling point, melting point, and solubility are not consistently reported across sources and should be determined on a lot-specific basis from the supplier's certificate of analysis.

## Hazard Identification and Risk Mitigation

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding the primary hazards associated with **3-Chloro-2-methylbenzylamine**.<sup>[1]</sup>

### GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

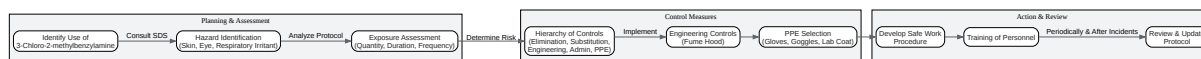
This data is based on notifications to the ECHA C&L Inventory.<sup>[1]</sup>

The primary hazards of this compound are irritant in nature, affecting the skin, eyes, and respiratory system.<sup>[1]</sup> The causality behind this is likely due to the amine functional group, which can be corrosive to tissues, and the overall chemical reactivity of the molecule.

## Risk Assessment Workflow

A systematic risk assessment is not merely a bureaucratic hurdle; it is a dynamic, intellectual process that ensures safety. The following workflow should be adapted for any new

experimental protocol involving this compound.



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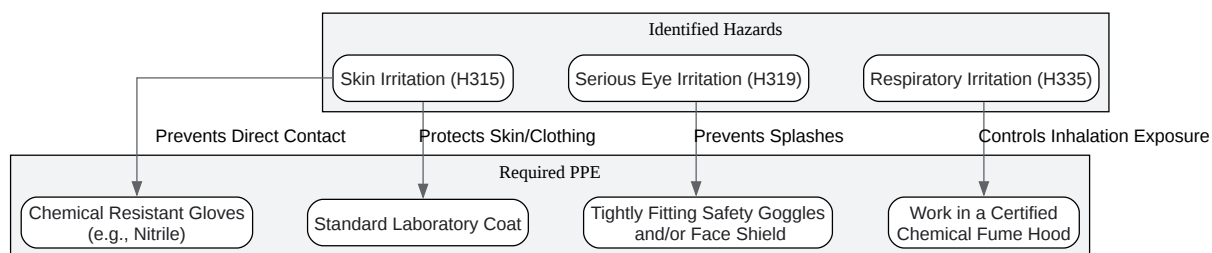
Caption: A logical workflow for conducting a risk assessment when handling **3-Chloro-2-methylbenzylamine**.

## Safe Handling and Experimental Protocols

Adherence to strict handling protocols is non-negotiable. The following guidelines are based on established best practices and the specific hazard profile of this compound.

### Personal Protective Equipment (PPE)

The selection of PPE is the last line of defense and must be appropriate for the identified hazards.



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Caption: Decision-making process for selecting appropriate PPE based on the hazards of **3-Chloro-2-methylbenzylamine**.

Experimental Protocol for Handling:

- Preparation: Before handling, ensure that a chemical fume hood is certified and functioning correctly. Clear the workspace of any unnecessary items.
- Attire: Don a standard laboratory coat, ensuring it is fully buttoned. Wear tightly fitting safety goggles.[3] A face shield should be used when there is a significant risk of splashing.[3]
- Glove Selection: Wear chemical-resistant gloves. Nitrile gloves are a common and effective choice, but always check the manufacturer's compatibility data for the specific glove type and thickness. Gloves must be inspected for any signs of degradation or puncture before use.[3]
- Weighing and Transfer: All weighing and transfers of the solid or solutions of this compound must be conducted within a chemical fume hood to mitigate inhalation risks.
- Post-Handling: After handling, remove gloves using the proper technique to avoid skin contact with the outer surface.[3] Wash hands thoroughly with soap and water.[3] Contaminated clothing should be removed immediately and laundered before reuse.

## Storage and Incompatibility

Proper storage is crucial to maintain the stability of the compound and to prevent hazardous reactions.

- Storage Conditions: Store in a tightly closed container in a dry and well-ventilated place. The storage area should be designated for corrosive and irritant materials.
- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, acid anhydrides, and acid chlorides, as these can lead to vigorous and potentially hazardous reactions.[4]

## Emergency and First-Aid Procedures

In the event of an exposure or spill, a rapid and informed response is critical.

## First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult or ceases, provide artificial respiration. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[4]</a>
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[4]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[4]</a>
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[4]</a>

It is imperative to show the Safety Data Sheet to the attending medical professional.[\[5\]](#)

## Accidental Release Measures

- Evacuation: Evacuate personnel from the immediate area.
- Ventilation: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the material to enter drains.[\[5\]](#)
- Clean-up: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable, closed container for disposal. Personal protective equipment as outlined in section 3.1 must be worn during clean-up.

- **Waste Disposal:** Dispose of the contaminated material as hazardous waste in accordance with local, state, and federal regulations.

## Toxicological Information

While detailed toxicological studies on **3-Chloro-2-methylbenzylamine** are not extensively published in the provided search results, the GHS classifications indicate its primary toxicological effects are irritation to the skin, eyes, and respiratory system upon acute exposure.[1] The long-term toxicological properties have not been fully investigated. Therefore, it is prudent to handle this compound with the assumption that it may have other unknown harmful effects and to minimize exposure at all times.

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## References

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